

Essential Safety and Disposal Guidance for TH5487

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Compound of Interest

Compound Name: TH5487

Cat. No.: B611329

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For researchers, scientists, and drug development professionals utilizing **TH5487**, a selective inhibitor of 8-oxoguanine DNA glycosylase 1 (OGG1), adherence to stringent safety and disposal protocols is paramount to ensure a safe laboratory environment and compliance with regulatory standards. While a specific Safety Data Sheet (SDS) for **TH5487** containing detailed disposal procedures was not publicly available at the time of this writing, this document provides essential guidance based on the known chemical properties of **TH5487** and general best practices for handling research-grade chemical compounds.

It is imperative that users obtain the official Safety Data Sheet (SDS) from their specific vendor before handling and disposing of **TH5487**.

Key Chemical and Physical Properties

A summary of the known quantitative data for **TH5487** is presented below for easy reference. This information is crucial for understanding its behavior and potential interactions.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ BrIN ₄ O ₂	N/A
Molecular Weight	541.18 g/mol	[1]
IC ₅₀	342 nM for OGG1	[1][2]
Solubility	In DMSO: up to 60 mg/mL (with warming)	[1]
In Water: Insoluble	N/A	
In Ethanol: Insoluble	N/A	
Appearance	Solid	N/A
Storage	Stock solution: -80°C for up to 2 years; -20°C for up to 1 year.	[2]

Health and Safety Information

As with any chemical compound used in a laboratory setting, appropriate personal protective equipment (PPE) should be worn at all times when handling **TH5487**. This includes, but is not limited to:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation. Avoid direct contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention if irritation persists.

Proper Disposal Procedures

The proper disposal of **TH5487** and its associated waste must be carried out in accordance with all local, state, and federal regulations. The following step-by-step guidance is based on general best practices for chemical waste disposal and should be adapted to comply with your institution's specific policies and the information provided in the vendor-supplied SDS.

Step 1: Waste Segregation

- Solid Waste: Unused or expired **TH5487** powder should be collected in a clearly labeled, sealed container designated for solid chemical waste.
- Liquid Waste: Solutions of **TH5487** (e.g., dissolved in DMSO) should be collected in a separate, labeled, and sealed container for liquid chemical waste. Do not mix with other incompatible waste streams.
- Contaminated Materials: All materials that have come into contact with **TH5487**, such as pipette tips, gloves, and bench paper, should be considered contaminated and disposed of in a designated solid chemical waste container.

Step 2: Labeling

All waste containers must be clearly and accurately labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**TH5487**"
- The concentration (if applicable)
- The primary hazard(s) (as determined from the SDS)
- The date of accumulation

Step 3: Storage

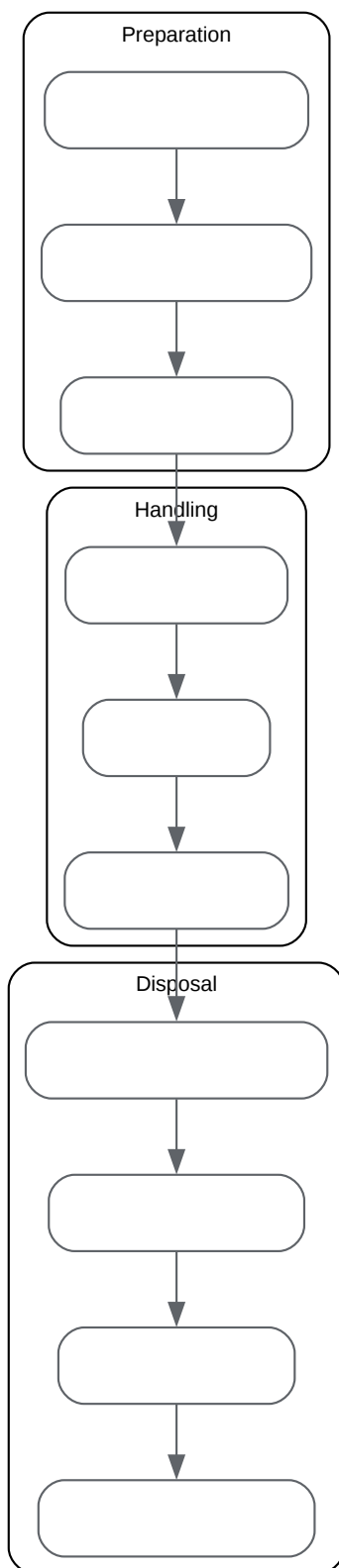
Store waste containers in a designated, secure area away from general laboratory traffic. Ensure that the storage area is well-ventilated and that incompatible waste types are segregated.

Step 4: Disposal

Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Never dispose of **TH5487** down the drain or in the regular trash.

Experimental Workflow for Handling and Disposal

The following diagram illustrates a logical workflow for the safe handling and disposal of **TH5487** in a research setting.

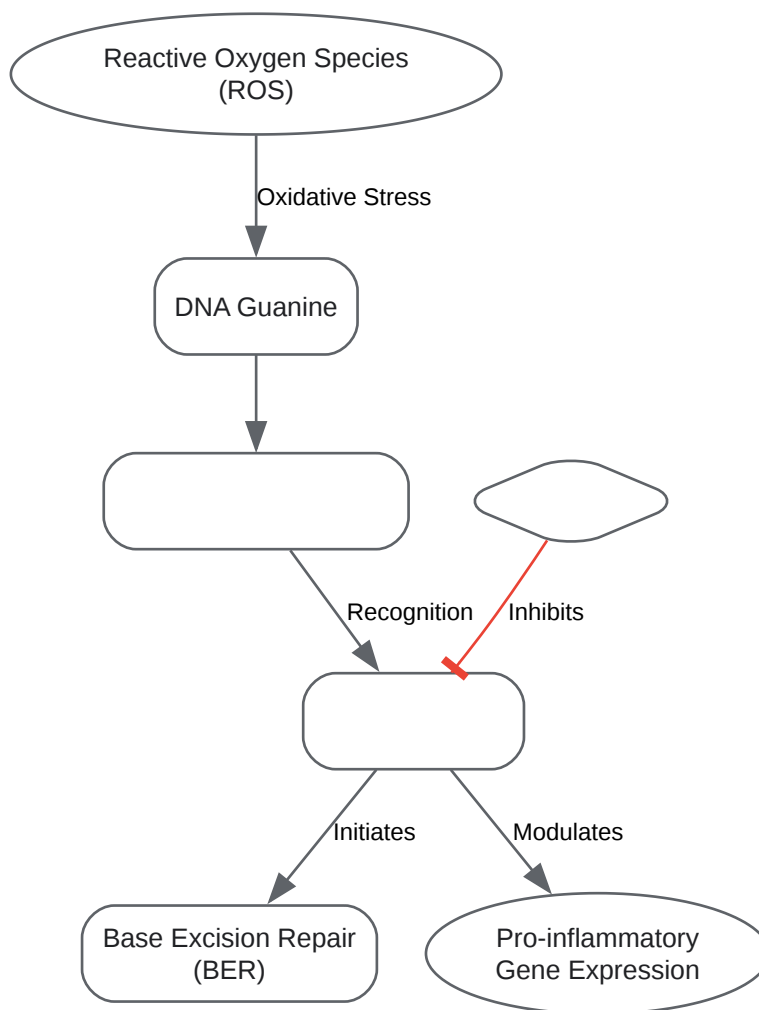


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TH5487 Safe Handling and Disposal Workflow.

Signaling Pathway Inhibition by TH5487

TH5487 is a selective inhibitor of OGG1, a key enzyme in the base excision repair (BER) pathway that recognizes and removes the oxidative DNA lesion 8-oxoguanine (8-oxoG). By inhibiting OGG1, **TH5487** prevents the repair of this lesion, which can have downstream effects on cellular processes, including inflammation.



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*Inhibitory Action of **TH5487** on the OGG1 Pathway.*

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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